

2-Methylundecane CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methylundecane

Cat. No.: B3423766

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An In-depth Technical Guide to 2-Methylundecane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-methylundecane**, a branched-chain alkane with significant applications in the cosmetic and chemical industries. This document details its physicochemical properties, synthesis, analytical characterization, and safety protocols, adhering to a high standard of technical depth for a scientific audience.

Core Properties of 2-Methylundecane

2-Methylundecane, also widely known by its common synonym isododecane, is a colorless, odorless liquid.^[1] Its branched structure imparts properties distinct from its linear isomer, n-dodecane, such as a lower melting point and different viscosity, making it a valuable ingredient in various formulations.

Table 1: Physicochemical and Identification Data for **2-Methylundecane**

Property	Value	Source
CAS Number	7045-71-8	[2]
Molecular Formula	C ₁₂ H ₂₆	[2]
Molecular Weight	170.33 g/mol	[1]
Density	0.74 g/cm ³	[3]
Boiling Point	170-195 °C	[2]
Melting Point	-70 °C	[3]
Flash Point	42 °C	[3]
Refractive Index	~1.421	[4]
Solubility	Insoluble in water; Soluble in alcohol, chloroform, and methanol (slightly).	[2] [3]
LogP (o/w)	~6.67	[2]
Synonyms	Isododecane, Undecane, 2-methyl-	[1]

Synthesis of 2-Methylundecane

The synthesis of **2-methylundecane** can be achieved through a multi-step process involving a Grignard reaction, followed by dehydration and hydrogenation. A general and robust method is adapted here for the specific synthesis of **2-methylundecane**.

Experimental Protocol: Synthesis via Grignard Reaction

This protocol outlines the synthesis of **2-methylundecane** starting from a suitable ketone and a Grignard reagent.

Step 1: Grignard Reaction to form 2-Methyl-2-undecanol

- Reagents and Materials:

- 2-Undecanone (ketone)
- Methylmagnesium bromide (Grignard reagent, 3.0 M solution in diethyl ether)
- Anhydrous diethyl ether
- Saturated aqueous ammonium chloride solution
- Anhydrous sodium sulfate
- Round-bottom flask, dropping funnel, condenser, magnetic stirrer, heating mantle, separatory funnel.

- Procedure:
 1. In a flame-dried, three-necked round-bottom flask equipped with a dropping funnel, condenser, and nitrogen inlet, a solution of 2-undecanone in anhydrous diethyl ether is placed.
 2. The flask is cooled in an ice bath, and methylmagnesium bromide solution is added dropwise from the dropping funnel with constant stirring.
 3. After the addition is complete, the reaction mixture is allowed to warm to room temperature and then stirred for an additional 5 hours.
 4. The reaction is quenched by the slow addition of a saturated aqueous ammonium chloride solution.
 5. The mixture is transferred to a separatory funnel, and the ether layer is separated. The aqueous layer is extracted twice with diethyl ether.
 6. The combined organic layers are dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure to yield crude 2-methyl-2-undecanol.

Step 2: Dehydration of 2-Methyl-2-undecanol

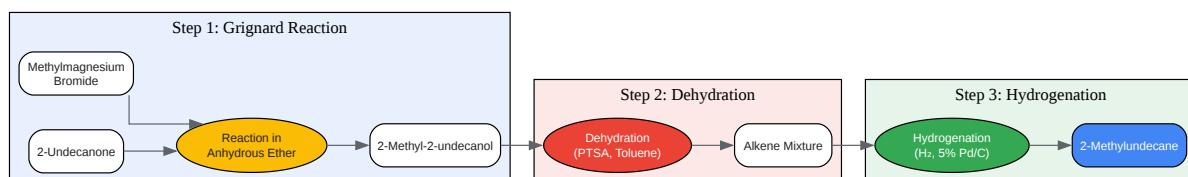
- Reagents and Materials:

- Crude 2-methyl-2-undecanol from Step 1
- Toluene
- p-Toluenesulfonic acid (PTSA, catalytic amount)
- Dean-Stark apparatus
- Procedure:
 1. The crude alcohol is dissolved in toluene in a round-bottom flask.
 2. A catalytic amount of PTS is added to the solution.
 3. The flask is fitted with a Dean-Stark apparatus and a condenser, and the mixture is refluxed until no more water is collected.
 4. The reaction mixture is cooled, and the toluene is removed by distillation to yield a mixture of alkenes (primarily 2-methyl-1-undecene and 2-methyl-2-undecene).

Step 3: Hydrogenation of the Alkene Mixture

- Reagents and Materials:
 - Alkene mixture from Step 2
 - Methanol
 - Palladium on carbon (5% Pd/C)
 - Hydrogen gas source
- Procedure:
 1. The alkene mixture is dissolved in methanol in a suitable hydrogenation vessel.
 2. 5% Pd/C catalyst is carefully added to the solution.

3. The vessel is connected to a hydrogen source and stirred under a hydrogen atmosphere for an extended period (e.g., 100 hours), with the reaction progress monitored by NMR.
4. Upon completion, the catalyst is removed by filtration through a pad of Celite, and the methanol is removed by distillation.
5. The resulting crude **2-methylundecane** can be purified by fractional distillation.



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Caption: Synthesis workflow for **2-methylundecane** via a three-step process.

Analytical Characterization

The identity and purity of **2-methylundecane** are typically confirmed using spectroscopic and chromatographic techniques.

Spectroscopic Data

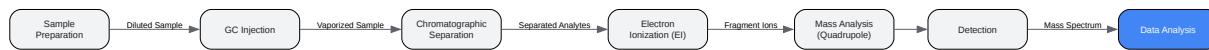
- ¹³C NMR Spectroscopy: The proton-decoupled ¹³C NMR spectrum of **2-methylundecane** shows distinct signals for each unique carbon environment. Due to some similarities in the chemical environments of the long alkyl chain carbons, some peaks may be closely spaced.
- Mass Spectrometry (MS): Electron ionization mass spectrometry (EI-MS) of **2-methylundecane** results in a characteristic fragmentation pattern for branched alkanes. The molecular ion peak ($m/z = 170$) may be of low intensity, with prominent peaks corresponding to the loss of alkyl fragments.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

GC-MS is a powerful technique for the separation and identification of **2-methylundecane** in complex mixtures.

Experimental Protocol: GC-MS Analysis

- Sample Preparation:
 - Prepare a dilute solution of the sample containing **2-methylundecane** in a volatile organic solvent such as hexane or ethyl acetate.
 - If necessary, include an internal standard for quantitative analysis.
- GC-MS Parameters (Typical):
 - GC Column: A non-polar capillary column (e.g., HP-5MS, 30 m x 0.25 mm x 0.25 μ m) is suitable.
 - Carrier Gas: Helium at a constant flow rate (e.g., 1-2 mL/min).
 - Injection: 1 μ L of the sample is injected in splitless or split mode.
 - Oven Temperature Program: Start at a low temperature (e.g., 60 °C), hold for a few minutes, then ramp up to a higher temperature (e.g., 290 °C) to ensure elution of the compound.
 - MS Detector: Operated in electron ionization (EI) mode at 70 eV, scanning a mass range of m/z 50-450.



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Caption: General workflow for the analysis of **2-methylundecane** using GC-MS.

Applications in Research and Industry

2-Methylundecane's primary applications are in the cosmetics and personal care industries, where it serves as a solvent and emollient.^[1] Its properties of low viscosity and high spreadability make it ideal for use in:

- Hair care products: to impart shine and improve combability.
- Sun care formulations: as a non-oily solvent.
- Color cosmetics and mascaras: to enhance application and feel.^[1]

In industrial settings, it is used as a solvent for resins and coatings and as a starting material in chemical synthesis.

Safety and Handling

2-Methylundecane is considered to have low toxicity; however, it is classified as an aspiration hazard (Category 1), meaning it may be fatal if swallowed and enters the airways.

Precautionary Measures:

- Handling: Handle in a well-ventilated area. Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place, away from sources of ignition.
- First Aid:
 - If Swallowed: Do NOT induce vomiting. Seek immediate medical attention.
 - In case of Inhalation: Move the person to fresh air.
 - In case of Skin Contact: Wash with soap and water.
 - In case of Eye Contact: Rinse with plenty of water.

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References

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- To cite this document: BenchChem. [2-Methylundecane CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3423766#2-methylundecane-cas-number-and-molecular-weight>]

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